

physicochemical properties of acequinocyl-hydroxy

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Compound of Interest

Compound Name: ACEQUINOCYL-HYDROXY

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An In-depth Technical Guide on the Physicochemical Properties of Acequinocyl-hydroxy

This technical guide provides a comprehensive overview of the core physicochemical properties of **acequinocyl-hydroxy**, a primary metabolite of the acaricide acequinocyl.^[1] Intended for researchers, scientists, and drug development professionals, this document details quantitative data, experimental protocols for its determination, and visualizations of its chemical structure, analytical workflow, and mechanism of action.

Physicochemical Properties

Acequinocyl-hydroxy, also known as 2-dodecyl-3-hydroxy-1,4-naphthalenedione, is a significant compound in toxicological and residue analysis.^{[1][2]} Its chemical and physical characteristics are crucial for understanding its environmental fate, bioavailability, and for the development of accurate analytical methods.

Data Presentation: Core Physicochemical Data

The following table summarizes the key physicochemical properties of **acequinocyl-hydroxy**.

Property	Value	Reference
IUPAC Name	2-dodecyl-3-hydroxynaphthalene-1,4-dione	[3]
Synonyms	2-Dodecyl-3-hydroxy-1,4-naphthoquinone, DHN	[2]
CAS Number	57960-31-3	[2][3][4]
Molecular Formula	C ₂₂ H ₃₀ O ₃	[2][4][5]
Molecular Weight	342.47 g/mol	[3][4]
Appearance	Yellow crystalline powder	[4]
Melting Point	94 - 98 °C	[4]
Water Solubility	Very low. The parent compound, acequinocyl, has a water solubility of 0.007 mg/L at 25°C.[6]	
Predicted Partition Coefficient (XlogP)	7.1	[5]
SMILES	CCCCCCCCCCCC1=C(O)C(=O)c2ccccc2C1=O	[3][5]
InChI Key	KUUFMNYPHOKBFD-UHFFFAOYSA-N	[2]

Visualizations

Chemical Structure of Acequinocyl-hydroxy

The two-dimensional structure of the **acequinocyl-hydroxy** molecule is presented below, illustrating the 1,4-naphthoquinone ring with a hydroxyl group and a dodecyl chain.

Caption: Chemical structure of **Acequinocyl-hydroxy**.

Experimental Protocols

The determination of **acequinocyl-hydroxy** residues in various matrices typically involves extraction, cleanup, and instrumental analysis.

Extraction

The goal of the extraction step is to isolate acequinocyl and **acequinocyl-hydroxy** from the sample matrix.

- For Animal Tissues, Milk, Eggs, and Fish:
 - Homogenize a 10.0 g sample with 5 mL of 0.4 mol/L hydrochloric acid and 100 mL of acetone.[7]
 - Filter the mixture with suction.[7]
 - Re-homogenize the residue on the filter paper with 50 mL of acetone and filter again.[7]
 - Combine the filtrates and adjust the final volume to 200 mL with acetone.[7]
 - Take a 20 mL aliquot, add 100 mL of 10 w/v% sodium chloride solution, and perform a liquid-liquid extraction twice with n-hexane (100 mL and 50 mL).[7]
 - Dehydrate the combined n-hexane extract with anhydrous sodium sulfate.[7]
- For Fruits and Vegetables:
 - Extract homogenized samples with a solution of hexane and ethyl acetate (1:1, v/v).[1][8]

Cleanup (Purification)

Cleanup steps are employed to remove interfering co-extractives from the sample extract, thereby improving the accuracy and sensitivity of the analysis.

- Acetonitrile/Hexane Partitioning:
 - Concentrate the dehydrated n-hexane extract at a temperature below 40°C to remove the solvent.[7]
 - Dissolve the residue in 20 mL of n-hexane.[7]

- Extract this solution three times with 40 mL portions of acetonitrile saturated with n-hexane.[7]
- Combine the acetonitrile extracts and concentrate them at below 40°C to dryness.[7]
- Solid-Phase Extraction (SPE):
 - For further cleanup, the extract can be passed through cartridges such as silica gel, styrene-divinylbenzene copolymer, or Florisil.[1][7]
 - A dispersive solid-phase extraction (dSPE) cleanup, characteristic of the QuEChERS method, may also be used with a sorbent like primary secondary amine (PSA).[1]

Analysis and Quantification

The final, purified extract is analyzed using chromatographic techniques to identify and quantify **acequinocyl-hydroxy**.

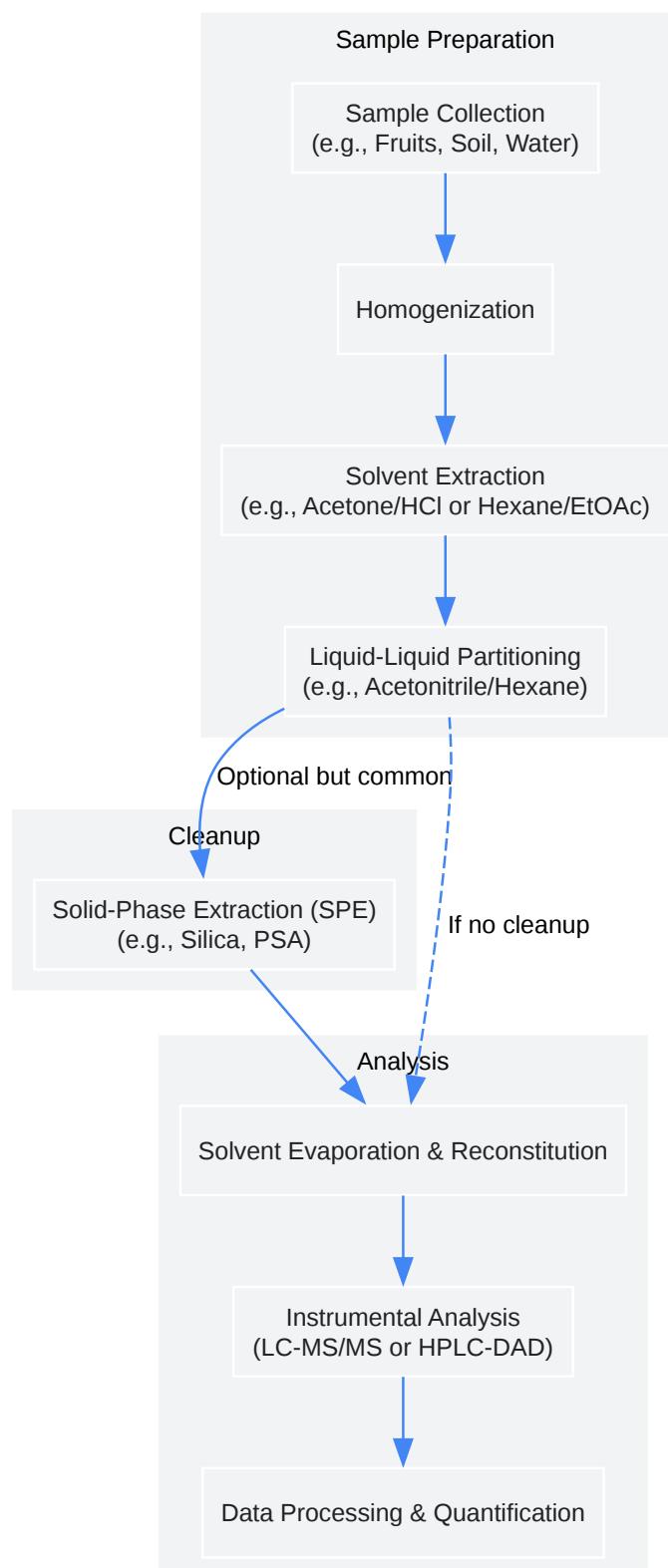
- Instrumentation:
 - High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD): Used for determination at a wavelength of 250 nm.[1][8]
 - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): A highly sensitive and selective technique used for both quantification and confirmation of the analyte.[1][7][9]
- Final Preparation for LC-MS/MS:
 - Dissolve the final residue in a suitable solvent mixture. For instance, a mixture of acetone, acetonitrile, and 0.4% aqueous formic acid (2:2:1, v/v/v) is used for soil sample analysis. [9][10]
 - The solution may require filtration through a 0.45 µm filter before injection into the HPLC system.[9]
- Quantitation: The concentration of **acequinocyl-hydroxy** is determined by comparing the peak area from the sample to a calibration curve generated from reference standards of known concentrations.[7][9] The limit of quantitation (LOQ) for both acequinocyl and

acequinocyl-hydroxy has been reported to be 0.01 mg/kg in fruit and vegetable matrices.

[8]

General Analytical Workflow

The diagram below illustrates a generalized workflow for the analysis of **acequinocyl-hydroxy** in environmental and food samples.

[Click to download full resolution via product page](#)**Caption:** General workflow for Acequinocyl-hydroxy analysis.

Mechanism of Action: Inhibition of Mitochondrial Respiration

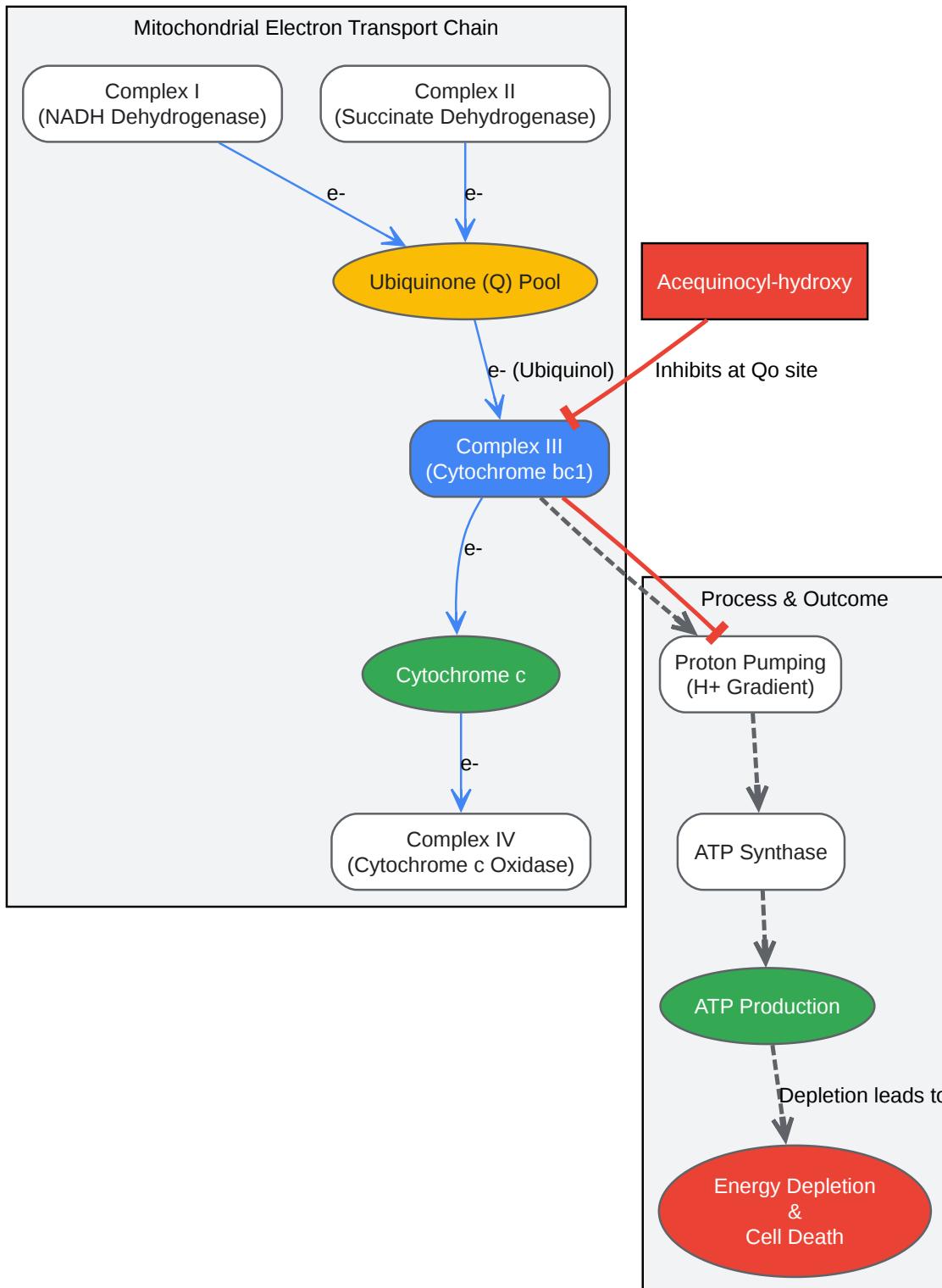
Acequinocyl itself is a pro-acaricide that is metabolized into the active compound, **acequinocyl-hydroxy** (2-hydroxy-3-dodecyl-1,4-naphthoquinone).[11] The primary mechanism of action for **acequinocyl-hydroxy** is the inhibition of the mitochondrial electron transport chain.[11] Specifically, it targets Complex III, also known as the cytochrome bc₁ complex.[11]

Structurally resembling ubiquinone, **acequinocyl-hydroxy** is believed to bind to the Q_o site of Complex III, competitively inhibiting the binding of ubiquinone.[11] This blockage disrupts the transfer of electrons from ubiquinol to cytochrome c, which in turn halts the pumping of protons across the inner mitochondrial membrane. The ultimate effect is the cessation of ATP synthesis, leading to energy depletion and death of the target mite.

Signaling Pathway Diagram

The following diagram illustrates the inhibitory action of **acequinocyl-hydroxy** on Complex III of the mitochondrial electron transport chain.

Mechanism of Action: Inhibition of Mitochondrial Complex III

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